

Comparative Guide to the Experimental Reproducibility of 4-Methoxycarbonyl-1-methylpyridinium Iodide

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Compound of Interest

Compound Name: *Pyridinium, 4-(methoxycarbonyl)-1-methyl-*

Cat. No.: *B188537*

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This guide provides a comparative analysis of the experimental applications of "**Pyridinium, 4-(methoxycarbonyl)-1-methyl-**", also known as 4-Methoxycarbonyl-1-methylpyridinium iodide. Due to a lack of extensive direct experimental data for this specific compound in the reviewed literature, this guide draws comparisons with structurally similar pyridinium salts and alternative reagents used in similar applications.

Overview of Pyridinium, 4-(methoxycarbonyl)-1-methyl-

Chemical Structure:

Caption: Key identifiers for **Pyridinium, 4-(methoxycarbonyl)-1-methyl-**.

General Applications of Pyridinium Salts:

Pyridinium salts are a versatile class of organic compounds with a broad spectrum of applications in scientific research and drug development.^[1] Their utility stems from their properties as organic salts, which can be tuned by modifying the substituents on the pyridine ring and the nature of the counter-ion. Key application areas include:

- **Organic Synthesis:** As reagents and catalysts. For instance, N-alkyl-2-halopyridinium salts, like the well-known Mukaiyama reagent (2-chloro-1-methylpyridinium iodide), are widely used as condensing agents for the formation of esters and amides.
- **Biological Activity:** Many pyridinium derivatives exhibit a range of biological effects, including antimicrobial, anticancer, and anticholinesterase activities.^{[2][3]}
- **Ionic Liquids:** Pyridinium salts are a major class of ionic liquids, which are valued as environmentally friendly solvents and catalysts due to their low vapor pressure and high thermal stability.

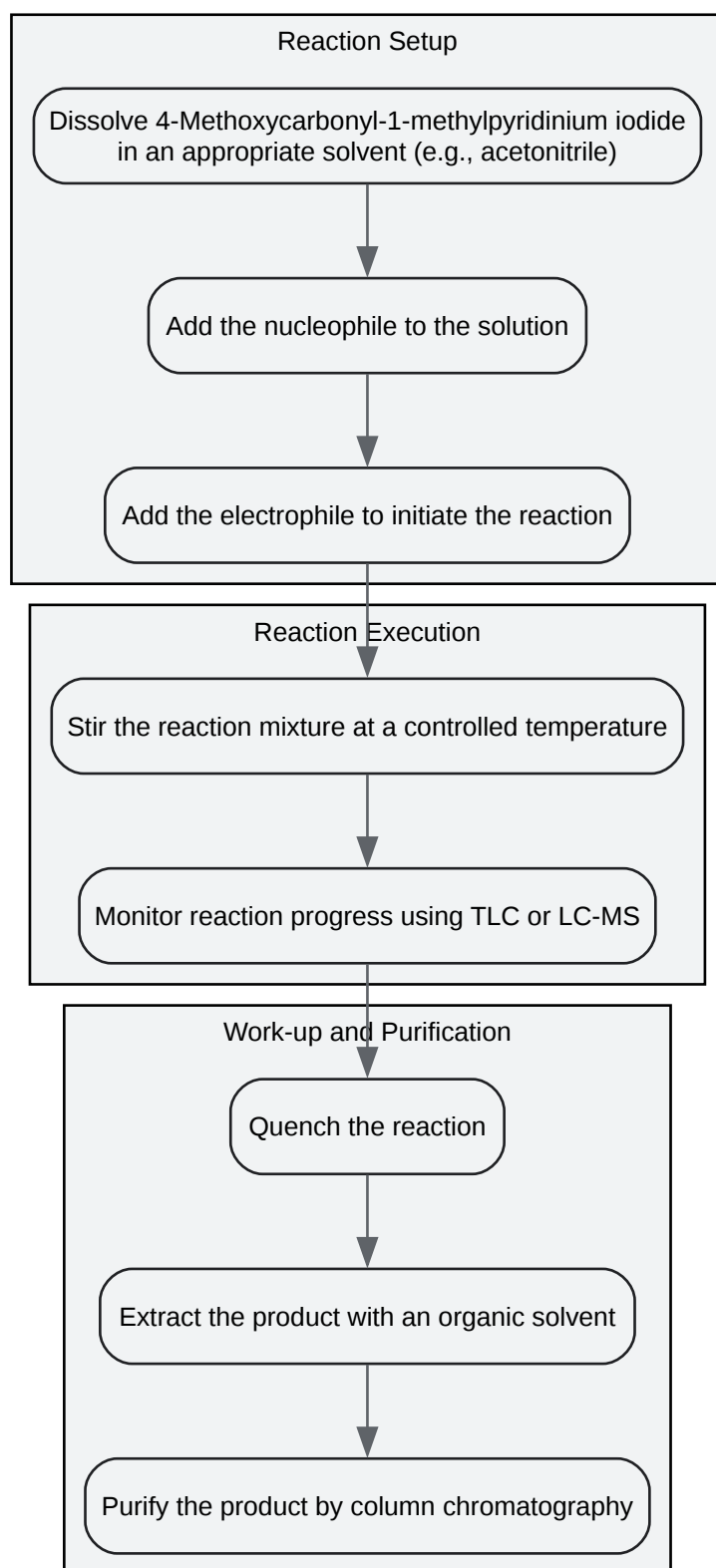
Experimental Applications and Performance Comparison

While specific quantitative performance data for "**Pyridinium, 4-(methoxycarbonyl)-1-methyl-**" is scarce in publicly available literature, we can infer its potential applications and compare it to related compounds based on the known reactivity of the pyridinium scaffold.

Application in Nucleophilic Substitution Reactions

One study details the use of 4-Methoxycarbonyl-1-methylpyridinium iodide in a nucleophilic substitution reaction. This suggests its utility as a reagent in organic synthesis.

Experimental Workflow:



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Caption: Generalized workflow for a nucleophilic substitution reaction.

Performance Comparison with Alternative Reagents:

Due to the lack of direct comparative data for 4-Methoxycarbonyl-1-methylpyridinium iodide, the following table compares the performance of other pyridinium-based reagents in a common application: esterification. This provides a benchmark for what might be expected from a pyridinium salt in this type of reaction.

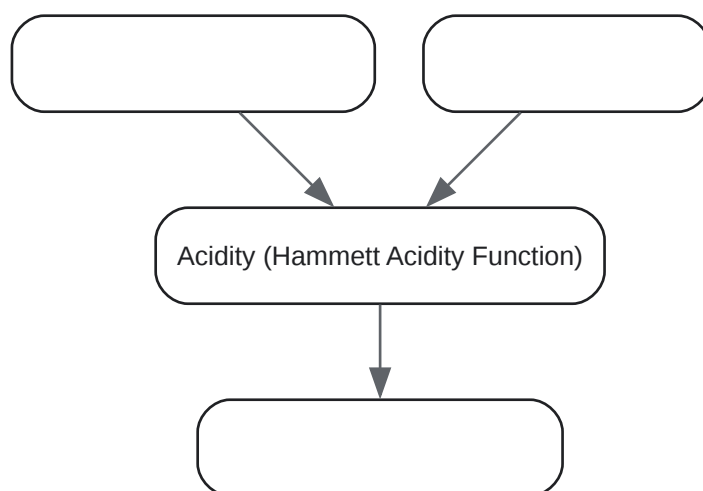
Table 1: Comparison of Pyridinium-Based Coupling Reagents in Esterification

Reagent	Substrate s	Base	Solvent	Time (h)	Yield (%)	Referenc e
2-Chloro-1-methylpyridinium iodide (Mukaiyama Reagent)	Carboxylic acid, Alcohol	Triethylamine	Dichloromethane	6	85-95	(General literature values)
2-Bromo-1-ethylpyridinium tetrafluoroborate	Carboxylic acid, Alcohol	Triethylamine	Dichloromethane	4	90-98	(General literature values)
Triflylpyridinium reagents	Carboxylic acid, Alcohol	Organic Base	Various	< 0.1	>90	[4] [5]

Potential as a Catalyst

Protic pyridinium ionic liquids have been demonstrated to be effective acid catalysts in various organic reactions.[\[6\]](#) The catalytic activity is influenced by the nature of both the cation and the anion.

Logical Relationship for Catalytic Activity:



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Caption: Factors influencing the catalytic performance of pyridinium ionic liquids.

Table 2: Comparison of Catalytic Performance of Protic Pyridinium Ionic Liquids in the tert-butylation of Phenol

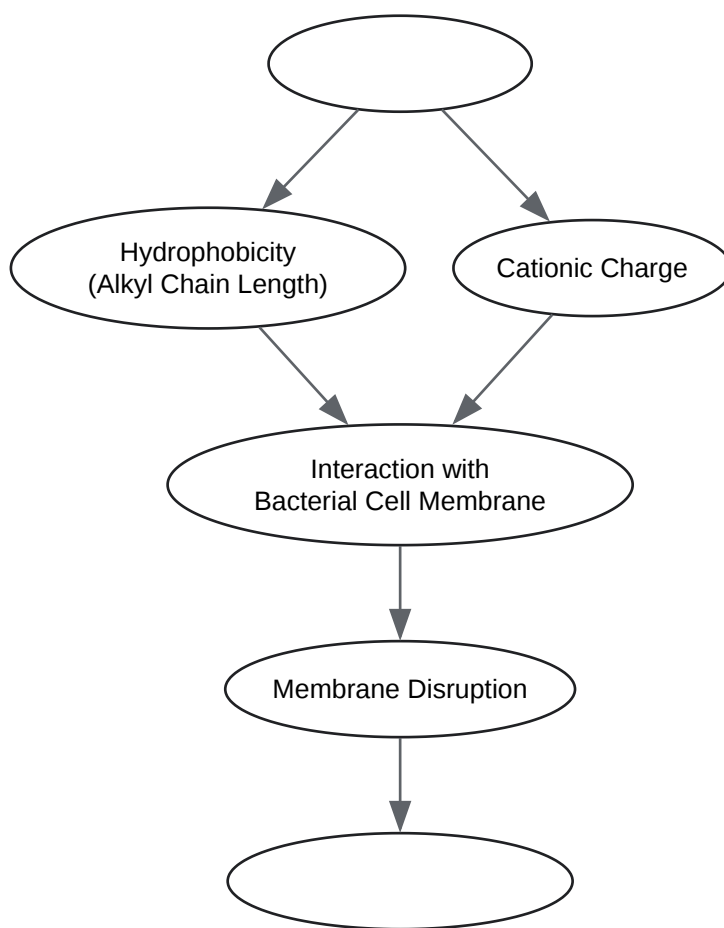
Catalyst	Conversion (%)	Selectivity for 2,4-DTBP (%)	Reference
[2-MPyH]OTf	94	83	[6]
[2-MPyH]CH ₃ SO ₃	85	75	[6]
[2-MPyH]Tfa	62	58	[6]

(2-MPyH = 2-methylpyridinium; OTf = Triflate; Tfa = Trifluoroacetate)

Potential Antimicrobial Activity

Pyridinium salts are well-known for their antimicrobial properties.[2][7][8] The length of the alkyl chain on the nitrogen atom and other substituents on the pyridine ring play a crucial role in determining the antimicrobial efficacy.

Structure-Activity Relationship in Antimicrobial Pyridinium Salts:



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Caption: Key factors in the antimicrobial action of pyridinium salts.

Table 3: Comparison of Minimum Inhibitory Concentrations (MIC) of Various Pyridinium Salts against *S. aureus*

Compound	Side Chain on Pyridinium Nitrogen	MIC (µg/mL)	Reference
3a	Benzyl	16	[8]
3c	2-Phenylethyl	16	[8]
3d	3-Phenylpropyl	4	[8]
NF-MFE	3-Phenylpropyl with naphthylmethoxy imino methyl	<4	[2]

Experimental Protocols

Synthesis of 4-Methoxycarbonyl-1-methylpyridinium Iodide

This protocol is adapted from a published synthesis procedure.

Materials:

- Methyl isonicotinate
- Methyl iodide
- Methanol
- Diethyl ether

Procedure:

- In a round-bottom flask, admix methyl isonicotinate and methyl iodide in methanol.
- Stir and reflux the resulting solution for 5 hours.
- After cooling the mixture to room temperature, filter the precipitate.

- Wash the collected solid product with diethyl ether.
- Dry the product to obtain 4-methoxycarbonyl-1-methylpyridinium iodide.

Expected Yield: Approximately 97%

Conclusion

"Pyridinium, 4-(methoxycarbonyl)-1-methyl-" is a pyridinium salt with potential applications in organic synthesis as a reagent and possibly as a catalyst or a biologically active agent, in line with the general properties of this class of compounds. While direct, quantitative performance data for this specific molecule is limited in the reviewed literature, this guide provides a framework for its potential use and comparison with other well-characterized pyridinium salts. The provided synthesis protocol allows for the reproducible preparation of this compound for further investigation. Researchers and drug development professionals are encouraged to use the comparative data on related compounds as a baseline for evaluating the performance of 4-Methoxycarbonyl-1-methylpyridinium iodide in their specific experimental setups. Further research is needed to fully elucidate its efficacy and establish its performance profile relative to existing alternatives.

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References

1. Pyridinium salts: from synthesis to reactivity and applications - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
2. Synthesis and Antimicrobial Activity of Some Pyridinium Salts - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
4. Triflylpyridinium as Coupling Reagent for Rapid Amide and Ester Synthesis [[organic-chemistry.org](https://www.organic-chemistry.org)]

- 5. Triflylpyridinium as Coupling Reagent for Rapid Amide and Ester Synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. ionike.com [ionike.com]
- 7. Pyridine Compounds with Antimicrobial and Antiviral Activities [mdpi.com]
- 8. researchgate.net [researchgate.net]
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